

naphthalene-2-sulfonic acid chemical and physical properties

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Compound of Interest

Compound Name: Naphthalene-2-sulfonic acid

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An In-depth Technical Guide on the Core Chemical and Physical Properties of **Naphthalene-2-sulfonic Acid**

Introduction

Naphthalene-2-sulfonic acid ($C_{10}H_8O_3S$) is a sulfonated aromatic hydrocarbon that serves as a crucial intermediate in the synthesis of various dyes, agrochemicals, and pharmaceuticals.[1] [2] It is one of two monosulfonic acid isomers of naphthalene, the other being naphthalene-1-sulfonic acid.[3] This compound typically appears as a white to pale yellow crystalline solid.[1] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and key reactions, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Naphthalene-2-sulfonic acid is a colorless, water-soluble solid.[3] It is often available as mono- and trihydrates.[3] The compound is stable under normal temperatures and pressures.[1] It is, however, hygroscopic and should be stored in a dry, cool, and well-ventilated place, away from moist air or water.[4][5] It is incompatible with strong bases and oxidizing agents.[1] [4]

Table 1: Physical Properties of Naphthalene-2-sulfonic Acid

Property	Value	References
Molecular Formula	C ₁₀ H ₈ O ₃ S	[6][7]
Molecular Weight	208.23 g/mol	[6]
Appearance	White to pale yellow solid, often in crystalline powder or flakes.[1][8]	[1][8]
Melting Point	124 °C (monohydrate)[3][6][9] [10], 91 °C (anhydrous)[9][11], 83 °C (trihydrate)[9]	[3][6][9][10][11]
Boiling Point	317.43 °C (rough estimate)	[6][9][10]
Density	1.44 g/cm ³	[6][9][10]
pKa	-1.8 to 0.27 (Predicted)	[6][12]
Water Solubility	Freely soluble[1][2][6][9][10]	[1][2][6][9][10][13]
Other Solubilities	Soluble in alcohol and ether.[1] [2][9]	[1][2][9]
Vapor Pressure	2.33 Pa at 20°C	[6][9][10]

Table 2: Chemical Identifiers

Identifier	Value	References
IUPAC Name	naphthalene-2-sulfonic acid	[7]
CAS Number	120-18-3	[1][6]
PubChem CID	8420	[7]
SMILES	C1=CC=C2C=C(C=CC2=C1)S (=O)(=O)O	[7]
InChI	InChI=1S/C10H8O3S/c11- 14(12,13)10-6-5-8-3-1-2-4- 9(8)7-10/h1-7H,(H,11,12,13)	[1][7]

Experimental Protocols

Synthesis of Naphthalene-2-sulfonic Acid

The primary industrial method for producing **naphthalene-2-sulfonic acid** is through the sulfonation of naphthalene with concentrated sulfuric acid.^{[2][6][14]} The regioselectivity of this reaction is a classic example of kinetic versus thermodynamic control.^{[15][16]}

- **Kinetic Control (Low Temperature):** At lower temperatures (below 80°C), the reaction is under kinetic control, and the major product is naphthalene-1-sulfonic acid due to a lower activation energy barrier.^{[15][16]}
- **Thermodynamic Control (High Temperature):** At higher temperatures (160-166°C), the reaction is under thermodynamic control.^[15] Under these conditions, the initially formed naphthalene-1-sulfonic acid can revert to naphthalene and then react to form the more thermodynamically stable **naphthalene-2-sulfonic acid**, which becomes the major product.^{[3][15][17]}

Detailed Protocol:

- **Reaction Setup:** Molten naphthalene is added to a reaction vessel containing 98% sulfuric acid.^{[6][14]}
- **Sulfonation:** The mixture is heated to 160-166°C.^{[6][14][15]} This temperature favors the formation of the 2-isomer.^[3]
- **Hydrolysis of By-product:** During the sulfonation, a small amount of the unstable α -naphthalenesulfonic acid (1-isomer) is also generated.^{[2][6][14]} This by-product can be removed by heating at 140-150°C, which causes it to hydrolyze back to naphthalene and sulfuric acid.^{[2][6][14]} The resulting naphthalene can be removed by steam blowing.^{[2][6]}
- **Neutralization and Isolation:** A small amount of lye is added to neutralize some of the sulfuric acid.^{[2][6][14]} The **naphthalene-2-sulfonic acid** can then be isolated as its sodium salt by crystallization, which is then filtered to obtain the final product.^{[2][6][14][18]}

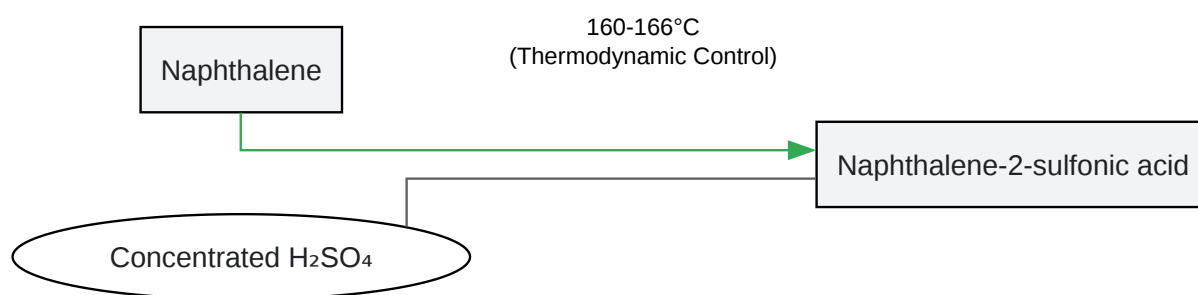
Purification

A common laboratory purification method involves crystallization from concentrated hydrochloric acid.[2][6]

Analysis

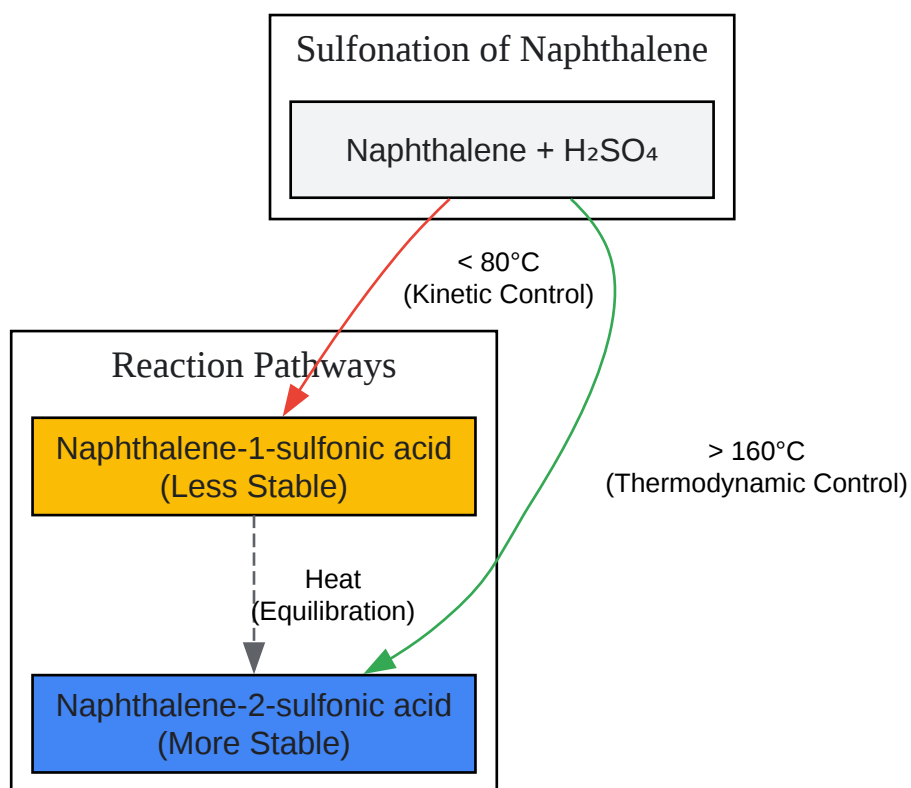
Naphthalene-2-sulfonic acid can be analyzed using reverse-phase high-performance liquid chromatography (HPLC).[19] A typical mobile phase consists of acetonitrile, water, and an acid like phosphoric acid (or formic acid for Mass Spectrometry compatibility).[19]

Visualizations



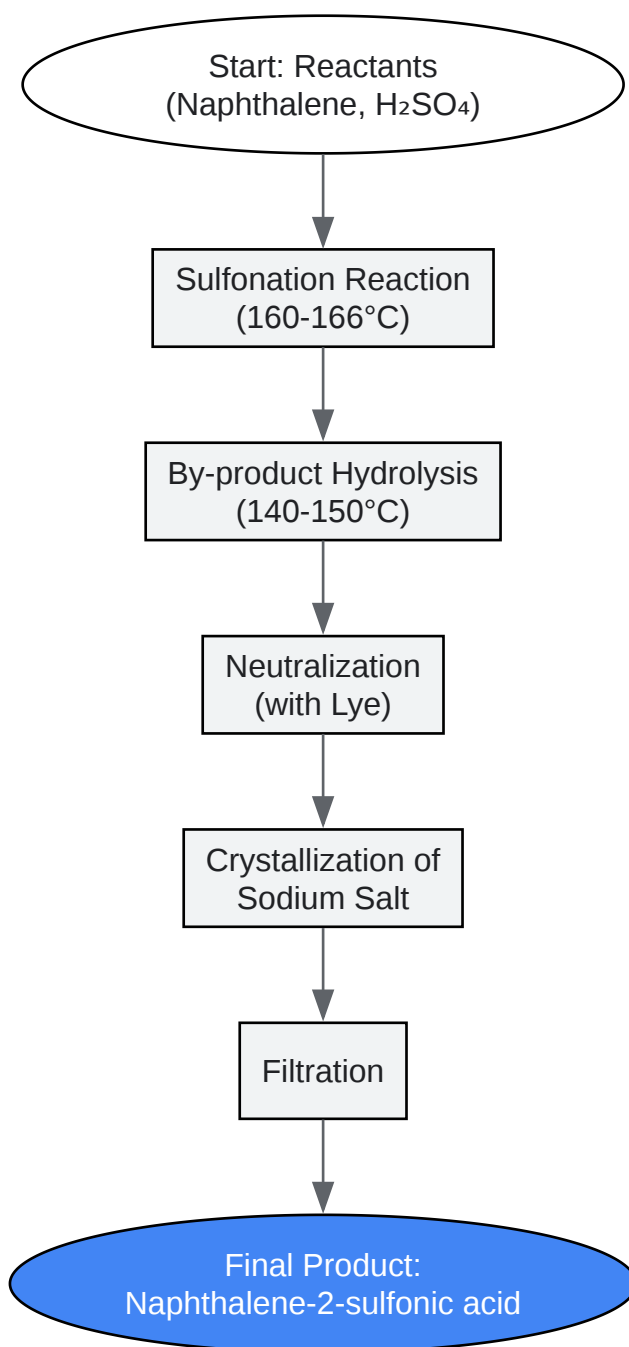
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Caption: Synthesis of **Naphthalene-2-sulfonic Acid**.



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Caption: Kinetic vs. Thermodynamic Control in Naphthalene Sulfonation.



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Caption: General Experimental Workflow for Synthesis.

Chemical Reactivity and Applications

Naphthalene-2-sulfonic acid is a versatile intermediate.[3]

- **Dye Synthesis:** It is a starting material for producing β -naphthol, and various aminonaphthalenesulfonic acids, which are precursors to direct and reactive dyes.[\[2\]](#)[\[3\]](#)
- **Superplasticizers:** Condensation with formaldehyde produces polymeric sulfonic acids.[\[3\]](#) These sulfonated naphthalene formaldehyde condensates (SNFs) are used as high-range water reducers (superplasticizers) in concrete formulations.[\[3\]](#)[\[20\]](#)
- **Fluorescence Quenching:** The fluorescence of **naphthalene-2-sulfonic acid** can be effectively quenched by colloidal silver, a property that can be utilized in analytical studies.[\[2\]](#)[\[6\]](#)

Safety and Toxicity

Naphthalene-2-sulfonic acid is considered a hazardous chemical.[\[4\]](#)[\[5\]](#)

- **Corrosivity:** It causes severe skin and eye burns.[\[5\]](#)[\[7\]](#)[\[21\]](#) Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs.[\[7\]](#)
- **Toxicity:** The oral LD50 in rats is reported as 400 mg/kg[\[7\]](#) and 4440 mg/kg[\[4\]](#) in different sources, indicating moderate toxicity. It may contain residual sulfuric acid from its manufacturing process, which is a known carcinogen when in strong-inorganic-acid mists.[\[7\]](#)
- **Environmental Impact:** The sulfonic acid group makes the compound resistant to biodegradation, leading to potential accumulation in aquatic environments.[\[22\]](#) Studies have shown its potential for bioaccumulation and toxicity to aquatic organisms.[\[22\]](#)

Handling Precautions:

- Use in a well-ventilated area or under a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.[\[4\]](#)[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Ensure eyewash stations and safety showers are readily available.[\[4\]](#)

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